

Quizalofop-P absorption, translocation, and metabolism in plants

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Compound Name: Quizalofop-P

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An In-depth Technical Guide to the Absorption, Translocation, and Metabolism of **Quizalofop-P** in Plants

Introduction

Quizalofop-P-ethyl is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate ("fop") chemical class.[1][2][3] It is widely utilized in agriculture for the control of annual and perennial grass weeds in a variety of broadleaf crops, including soybeans, cotton, peanuts, sugar beets, and vegetables.[1][2][3] **Quizalofop-P**-ethyl is the R-isomer of quizalofop-ethyl, which is the more active enantiomer.[4] This guide provides a detailed technical overview of the absorption, translocation, and metabolic pathways of **Quizalofop-P** in plants, intended for researchers, scientists, and professionals in drug development.

The herbicide is applied as a foliar spray and functions systemically.[5][6][7] Its mode of action involves the inhibition of the enzyme acetyl-CoA carboxylase (ACCase), a critical component in the biosynthesis of fatty acids.[1][4][5][6] This inhibition disrupts the formation of cell membranes, leading to a cessation of growth and eventual death of the susceptible grass weed.[1]

Absorption

The primary route of entry for **Quizalofop-P**-ethyl into the plant is through foliar absorption.[6] The herbicide is rapidly taken up by the leaves and stems of the weed.[2][6][8]

- **Route of Uptake:** Primarily absorbed through the foliage.[\[5\]](#)[\[6\]](#)
- **Speed of Absorption:** Absorption is rapid, with translocation to the entire plant occurring within 24 hours in annual weeds.[\[2\]](#) Visible symptoms, such as yellowing and wilting, can appear within 3 to 5 days.[\[6\]](#)
- **Influence of Adjuvants:** The efficacy and absorption of quizalofop can be enhanced by the use of adjuvants. Studies have shown that petroleum oil adjuvants and fatty acid methyl esters from vegetable oils can increase the phytotoxicity of quizalofop by enhancing its foliar absorption and translocation.[\[9\]](#)

Translocation

Following absorption, **Quizalofop-P**-ethyl is readily translocated throughout the plant. As a systemic herbicide, it moves through both the xylem and phloem, enabling it to reach all parts of the plant, from the leaves to the roots.[\[5\]](#)[\[10\]](#)

- **Systemic Action:** The herbicide exhibits dual-directional translocation, moving both upwards (acropetally) and downwards (basipetally) within the plant's vascular systems.[\[5\]](#)[\[6\]](#)
- **Accumulation:** It accumulates in the meristematic tissues—the active growing points of the plant—such as shoot tips, roots, and intercalary meristems.[\[2\]](#)[\[6\]](#) This targeted accumulation at growth centers is key to its efficacy.
- **Impact:** By concentrating in these vital areas, the active form of the herbicide inhibits cell division and development, leading to the death of the entire plant.[\[2\]](#)[\[6\]](#)

Metabolism

The metabolic process of **Quizalofop-P**-ethyl is crucial to its herbicidal activity and selectivity. The applied form, an ethyl ester, is a pro-herbicide that requires metabolic activation within the plant.

- **Activation:** Inside the plant, **Quizalofop-P**-ethyl is rapidly hydrolyzed to its biologically active form, **Quizalofop-P** acid.[\[4\]](#) This conversion is a key step for the herbicidal action to commence.

- Mechanism of Action: **Quizalofop-P** acid inhibits the enzyme acetyl-CoA carboxylase (ACCase) in grassy weeds.[1][4][5] This enzyme is vital for the first committed step in fatty acid biosynthesis. By blocking this pathway, the plant is unable to produce the lipids necessary for building new cell membranes and for energy storage.[1][6]
- Selectivity: The high selectivity of **Quizalofop-P**-ethyl between grass weeds and broadleaf crops is due to differences in the structure of the ACCase enzyme. The ACCase in broadleaf plants is not affected by **Quizalofop-P** acid, rendering them tolerant.[4]
- Detoxification in Tolerant Species: In resistant or tolerant plants, **Quizalofop-P** acid can be further metabolized into non-toxic compounds. Transcriptome analysis in resistant *Polypogon fugax* has suggested that the overexpression of the CYP89A2 gene, a cytochrome P450 monooxygenase, is responsible for metabolically reducing the phytotoxicity of **Quizalofop-P**-ethyl.[11]
- Environmental Influence: The rate of metabolism can be influenced by environmental factors. For instance, cooler temperatures can delay the metabolism of quizalofop in both wheat and weed species, which may affect herbicide efficacy and crop safety.[12][13]

Data Presentation

The following tables summarize the key processes and quantitative findings related to **Quizalofop-P** in plants.

Table 1: Summary of **Quizalofop-P** Absorption, Translocation, and Metabolism

Process	Key Characteristics
Absorption	Primarily foliar (leaves and stems). Rapid uptake.[2][6] Enhanced by oil-based adjuvants.[9]
Translocation	Systemic, with dual-directional movement in xylem and phloem.[6][10]
Accumulates in meristematic tissues (growing points).[5][6]	
Metabolism	Activation: Hydrolysis of Quizalofop-P-ethyl (pro-herbicide) to Quizalofop-P acid (active form).[4]
Mode of Action: Inhibition of the ACCase enzyme, blocking fatty acid synthesis.[1][4][5]	
Detoxification: Further metabolism in tolerant species, potentially mediated by P450 enzymes.[11]	

Table 2: Quantitative Data on Application and Persistence

Parameter	Species	Value/Observation	Reference
Application Rate	Soybean & Cotton	4 oz of AI/acre (approx. 280 g/ha) was used in a metabolism study.	[9]
Application Rate	Rape Field	10.8% EC formulation in 300 L/hm ² water was effective against wild oats.	[9]
Residue Persistence	Sunflower	Detectable in stems and leaves for 18 days after application.	[14]
		Detectable in the root system for 6 days after application.	[14]
		No residues detected in inflorescences or seeds.	[14]
Metabolism Rate	Wheat & Weeds	At warmer temperatures (19°C), quizalofop content peaks within 1-2 days after treatment and then decreases.	[12][13]
		At cooler temperatures (4.5°C), quizalofop content peaks between 8-9 days after treatment.	[12][13]

Experimental Protocols

Protocol for Whole-Plant Herbicide Sensitivity Assay

This protocol is a generalized methodology for assessing plant resistance or sensitivity to **Quizalofop-P-ethyl**, based on standard practices.

- Plant Cultivation:
 - Sow seeds of the target weed species in pots containing a suitable peat-based soilless medium.
 - Grow plants in a greenhouse under controlled conditions (e.g., 22/18°C day/night temperature, 13.5-hour photoperiod).[\[13\]](#)
 - Water and fertilize as needed to ensure active growth.
- Herbicide Application:
 - Apply **Quizalofop-P-ethyl** at the 3-4 leaf stage of the weeds.
 - Use a range of doses, including the recommended field rate and several dilutions, to determine a dose-response curve.
 - Apply the herbicide using a laboratory sprayer calibrated to deliver a specific volume (e.g., 150-300 L/ha).[\[9\]](#) Include a non-treated control group.
- Post-Treatment Conditions:
 - Return the treated plants to the greenhouse.
 - Maintain controlled environmental conditions. For specific studies, plants can be moved to different temperature regimes to assess the environmental impact on efficacy.[\[12\]](#)[\[13\]](#)
- Assessment:
 - Record plant survival and assess visual injury at set time points (e.g., 7, 14, and 21 days after treatment).
 - Assessment criteria include chlorosis, necrosis, and growth cessation. A plant is considered dead if it shows no active growth.[\[15\]](#)

- For quantitative analysis, harvest the above-ground biomass and measure the fresh or dry weight to calculate the growth inhibition rate.[\[16\]](#)

Protocol for Analysis of Quizalofop-P and Metabolites in Plant Tissue

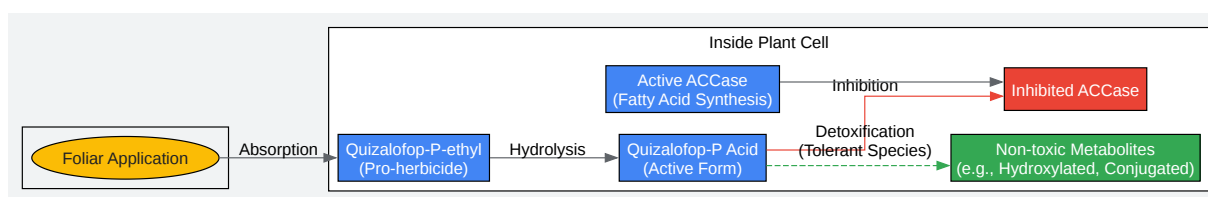
This protocol describes a method for extracting and quantifying **Quizalofop-P**-ethyl and its primary metabolite, **Quizalofop-P** acid, from plant samples using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

- Sample Preparation:
 - Harvest plant tissue (leaves, stems, roots) at specified time points after herbicide application.
 - Homogenize the tissue samples.
- Extraction:
 - Weigh a subsample of the homogenized tissue (e.g., 5 g).
 - Extract the sample by shaking with an extraction solvent. A common solvent mixture is acetonitrile and 6% phosphoric acid in water (80:20, v/v).[\[17\]](#)
 - Centrifuge the mixture and collect the supernatant. Repeat the extraction for exhaustive recovery.
- Cleanup (if necessary):
 - Depending on the matrix, a solid-phase extraction (SPE) step may be required to remove interfering compounds.
- LC-MS/MS Analysis:
 - Dilute an aliquot of the final extract with an appropriate solvent (e.g., acetonitrile:water).[\[17\]](#)
 - Inject the sample into an LC-MS/MS system.

- Liquid Chromatography: Use a C18 reverse-phase column (e.g., Acquity UPLC BEH C18) for separation.[18] A gradient elution with mobile phases such as water with formic acid and acetonitrile is typically used.
- Mass Spectrometry: Operate the mass spectrometer in positive ion electrospray mode. Monitor specific precursor-to-product ion transitions for quantification and confirmation.
 - **Quizalofop-P-ethyl**: e.g., m/z 373.0 \rightarrow 299.0 (quantification) and m/z 375.0 \rightarrow 300.9 (confirmation).[18]
 - **Quizalofop-P acid**: e.g., m/z 345.0 \rightarrow 299.0 (quantification).[18]
- Quantification:
 - Prepare matrix-matched calibration standards using extracts from untreated control plants fortified with known concentrations of analytical standards for **Quizalofop-P-ethyl** and its metabolites.
 - Calculate the concentration of the analytes in the samples by comparing their peak areas to the calibration curve. The Limit of Quantitation (LOQ) for soil is often set at 0.005 mg/kg. [17][18]

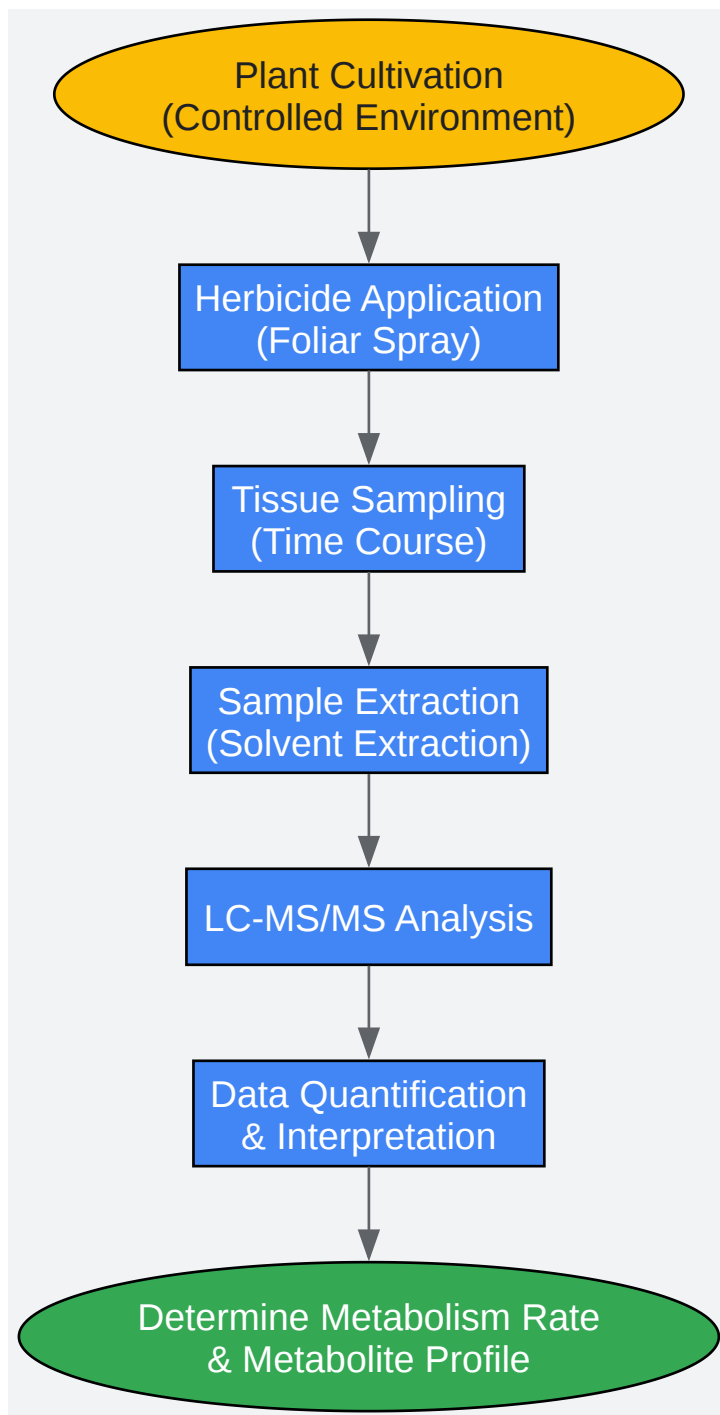
Visualizations

The following diagrams illustrate key pathways and workflows related to **Quizalofop-P**.



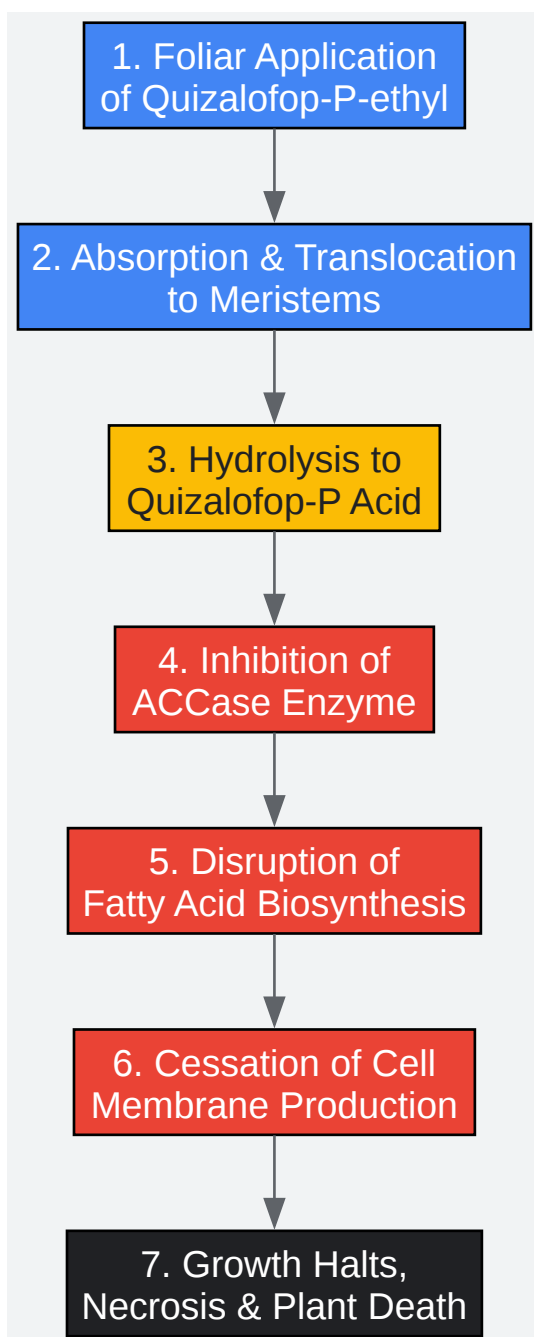
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Caption: Metabolic activation and detoxification pathway of **Quizalofop-P**-ethyl in plants.



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Caption: Workflow for studying **Quizalofop-P** metabolism in plant tissues.



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Caption: Logical cascade from herbicide application to systemic plant death.

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